

In-Depth Technical Guide: SMP-33693 Drug-Linker Conjugate

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Compound of Interest

Compound Name: SMP-33693

Cat. No.: B12393837

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Introduction

SMP-33693 is a technologically advanced drug-linker conjugate designed for application in Antibody-Drug Conjugates (ADCs). ADCs represent a strategic and powerful class of biopharmaceuticals that deliver highly potent cytotoxic agents directly to cancer cells, thereby minimizing systemic toxicity. The efficacy and safety of an ADC are critically dependent on the stability of the linker that connects the antibody to the cytotoxic payload. **SMP-33693** has been developed as a highly stable linker-drug conjugate, demonstrating a low rate of payload shedding and significant in vivo tumor-inhibitory effects across various cancer models, including ovarian, gastric, and breast cancers. This document provides a comprehensive overview of the chemical structure, properties, and synthesis of **SMP-33693**.

Chemical Structure and Properties

The precise chemical structure of **SMP-33693** is detailed within patent literature, specifically in the international patent application WO2023061405A1. This patent discloses a novel class of linker-drug conjugates engineered for enhanced stability. While the exact graphical structure is contained within the patent diagrams, the description indicates a sophisticated design to ensure stability in circulation and efficient payload release within the target cancer cells.

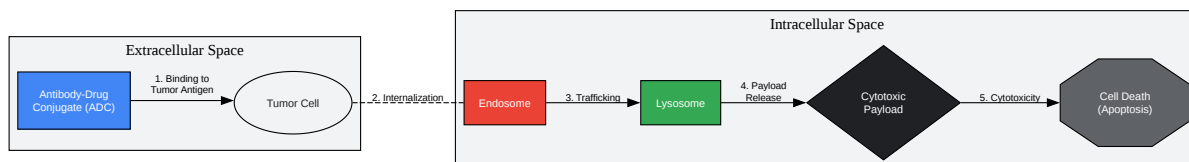
Key Properties of **SMP-33693**:

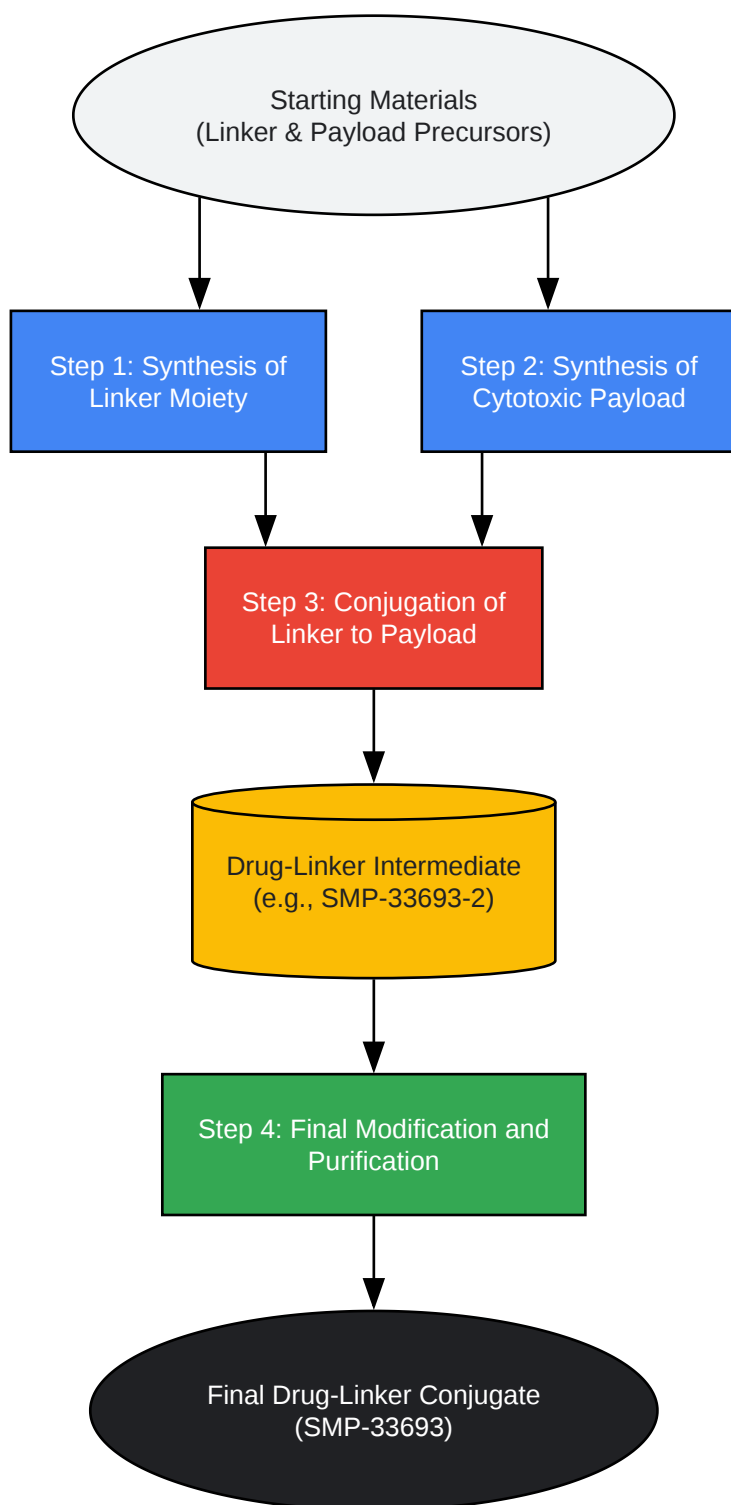
The development of **SMP-33693** was focused on creating a drug-linker with superior stability and efficacy. The properties highlighted in the available documentation emphasize its suitability for next-generation ADCs.

Property	Description	Source
High Stability	The linker component of SMP-33693 is designed to be highly stable in plasma, which is crucial for minimizing off-target toxicity caused by premature release of the cytotoxic payload.	WO2023061405A1
Low Payload Shedding Rate	A direct consequence of its high stability, the low shedding rate ensures that the cytotoxic drug remains attached to the antibody until it reaches the target tumor cell.	[1]
Tumor-Inhibitory Effects	Preclinical studies have demonstrated the in vivo efficacy of ADCs utilizing SMP-33693 in various cancer models, including ovarian, gastric, and breast cancer.	[1]
Drug-to-Antibody Ratio (DAR)	The technology aims for a proper and consistent DAR, which is essential for the homogeneity and predictable efficacy of the final ADC product.	WO2023061405A1

Mechanism of Action of an Antibody-Drug Conjugate (ADC)

The **SMP-33693** drug-linker is a critical component of an ADC. The general mechanism of action for an ADC is a multi-step process that ensures targeted delivery of a cytotoxic agent.





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References

- 1. WIPO - Search International and National Patent Collections [patentscope.wipo.int]
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